

Structure Elucidation of (5-Chloro-6-propoxypyridin-3-yl)boronic acid

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Compound of Interest

Compound Name: (5-Chloro-6-propoxypyridin-3-yl)boronic acid

Cat. No.: B1463818

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Executive Summary

(5-Chloro-6-propoxypyridin-3-yl)boronic acid is a heterocyclic organoboron compound of significant interest as a building block in synthetic and medicinal chemistry. Its utility, particularly in palladium-catalyzed cross-coupling reactions like the Suzuki-Miyaura coupling, hinges on the precise and unambiguous confirmation of its chemical structure.^{[1][2]} This guide provides a comprehensive, multi-technique workflow for the complete structural characterization of this molecule. We move beyond a simple listing of methods to explain the causality behind experimental choices, integrating data from Mass Spectrometry, multinuclear (¹H, ¹³C, ¹¹B) NMR spectroscopy, and Single-Crystal X-ray Diffraction. Each protocol is presented as a self-validating system, where data from orthogonal techniques are cross-referenced to build an unassailable structural proof, ensuring the highest level of scientific integrity for researchers in the field.

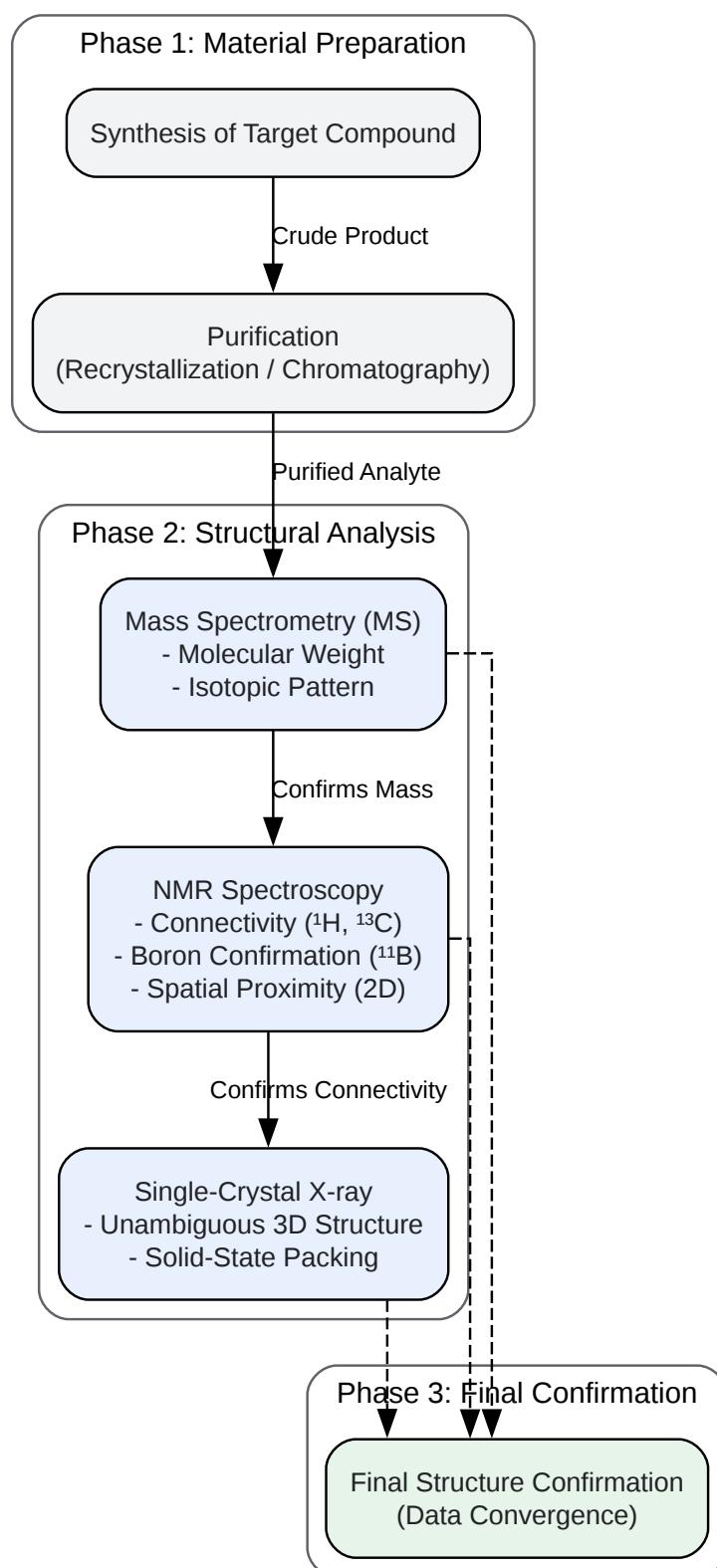
Introduction and Foundational Concepts

Boronic acids are a class of organoboron compounds characterized by a C-B bond and two hydroxyl groups attached to the boron atom.^[3] Their Lewis acidic nature and relative stability to air and moisture make them indispensable reagents in organic synthesis.^{[1][2]} However, their characterization is not trivial. Boronic acids can exist in equilibrium with cyclic anhydride trimers (boroxines), especially upon dehydration, which can complicate analysis.^[3] Therefore, a robust, multi-faceted analytical approach is not just recommended, but essential for definitive characterization.

This guide outlines the logical and experimental workflow for the complete structure elucidation of **(5-Chloro-6-propoxypyridin-3-yl)boronic acid**, from initial synthesis to final crystallographic confirmation.

The Elucidation Workflow: An Integrated Strategy

The definitive confirmation of a chemical structure is not achieved by a single experiment but by the convergence of evidence from multiple, independent analytical techniques. The workflow presented here is designed to be systematic, with each step providing a layer of data that is validated by the next.

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References

- 1. nbino.com [nbino.com]
- 2. Boronic Acids and Their Derivatives in Medicinal Chemistry: Synthesis and Biological Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 3. application.wiley-vch.de [application.wiley-vch.de]
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